

Essential Safety and Operational Guidance for Handling ML390

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Compound of Interest

Compound Name: **ML390**

Cat. No.: **B609164**

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For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This document provides immediate, essential safety and logistical information for the handling of **ML390**, a compound identified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[\[1\]](#) Adherence to these guidelines is critical for personal safety and environmental protection.

Hazard Identification and Classification

ML390 is classified under the Globally Harmonized System (GHS) with the following hazards:

- Acute toxicity, Oral (Category 4): Harmful if swallowed.[\[1\]](#)
- Acute aquatic toxicity (Category 1): Very toxic to aquatic life.[\[1\]](#)
- Chronic aquatic toxicity (Category 1): Very toxic to aquatic life with long lasting effects.[\[1\]](#)

Hazard Statement	Code	Description
Harmful if swallowed.	H302	Ingestion of the substance can lead to harmful health effects. [1]
Very toxic to aquatic life with long lasting effects.	H410	The substance can cause significant harm to aquatic organisms, and these effects can persist over time. [1]

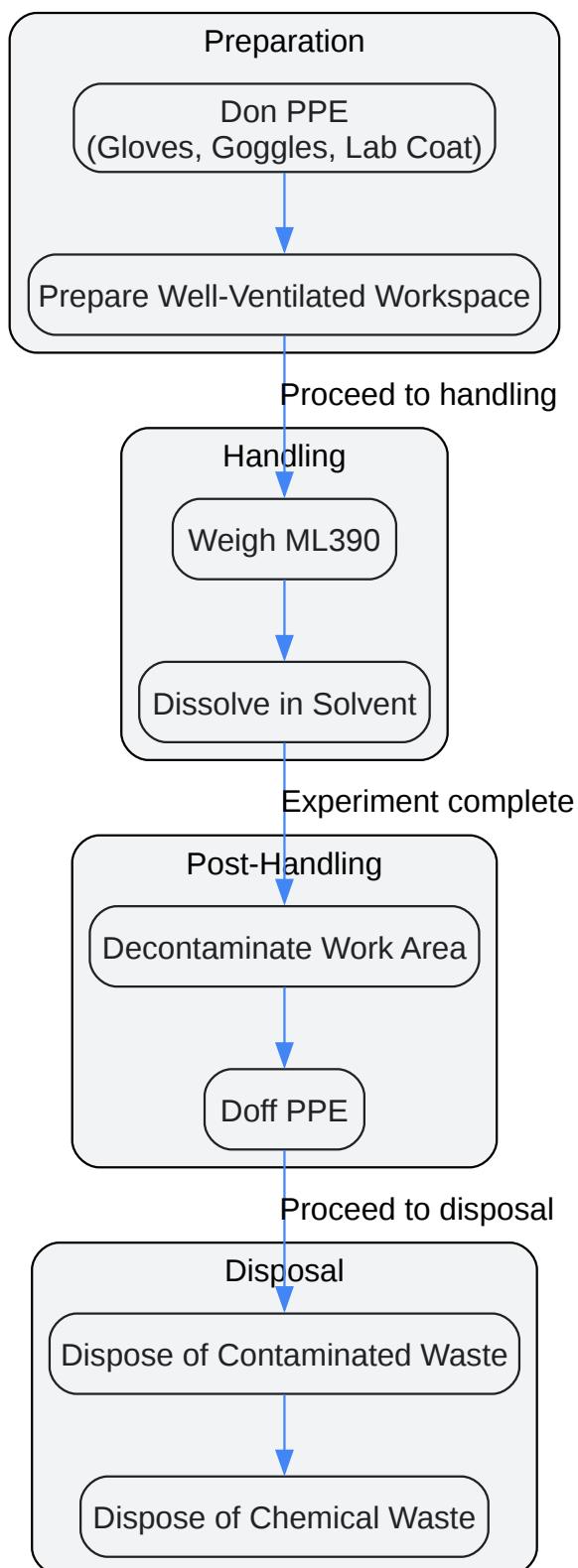
Personal Protective Equipment (PPE)

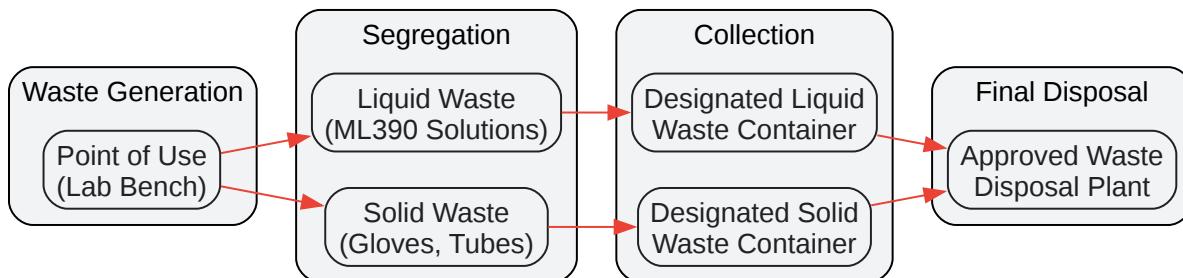
The following personal protective equipment is mandatory when handling **ML390** to minimize exposure and ensure personal safety.

PPE Category	Equipment	Specifications
Eye Protection	Safety goggles with side-shields	Must provide a complete seal around the eyes to protect from splashes. [1]
Hand Protection	Protective gloves	Chemical-resistant gloves (e.g., nitrile) are required. [2]
Skin and Body Protection	Impervious clothing	A lab coat or other protective clothing that prevents skin contact. [1]
Respiratory Protection	Suitable respirator	Use in a well-ventilated area. A respirator may be necessary if dust or aerosols are generated. [1]

Operational Plan: Step-by-Step Handling Procedure

A systematic approach to handling **ML390** is crucial for safety and experimental integrity. The following workflow outlines the key steps from preparation to disposal.





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References

- 1. ML390|2029049-79-2|MSDS [dcchemicals.com]
- 2. osha.gov [osha.gov]
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